

p-(Dimethylamino)benzaldehyde oxime CAS number 2929-84-2 properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-(Dimethylamino)benzaldehyde oxime

Cat. No.: B2838145

[Get Quote](#)

An In-depth Technical Guide to **p-(Dimethylamino)benzaldehyde Oxime** (CAS 2929-84-2)

Abstract

This technical guide provides a comprehensive overview of **p-(Dimethylamino)benzaldehyde oxime** (CAS No. 2929-84-2), a chemical compound of interest in organic synthesis and research. This document details its physicochemical properties, synthesis protocols, and safety information. All quantitative data is presented in structured tables for clarity. Detailed experimental workflows and the overall synthetic pathway are visualized using diagrams to aid researchers, scientists, and drug development professionals in their understanding and application of this compound.

Physicochemical Properties

p-(Dimethylamino)benzaldehyde oxime is a derivative of *p*-(Dimethylamino)benzaldehyde, also known as Ehrlich's reagent.^{[1][2]} The oxime is formed by the condensation of the aldehyde group with hydroxylamine.^{[1][3]} This modification alters the reactivity of the aldehyde functional group.^[1] The compound has the molecular formula C₉H₁₂N₂O and a molecular weight of 164.2 g/mol.^{[1][4]}

Table 1: Physicochemical Data for **p-(Dimethylamino)benzaldehyde oxime**

Property	Value	Source
CAS Number	2929-84-2	[4][5]
Molecular Formula	C9H12N2O	[1][5][6]
Molecular Weight	164.207 g/mol	[5][6]
IUPAC Name	(NE)-N-[[4-(dimethylamino)phenyl]methylidene]hydroxylamine	[1][6]
Melting Point	183-185 °C	[7]
Boiling Point	276.4 °C at 760 mmHg	[5]
Density	1.02 g/cm ³	[5]
Flash Point	120.9 °C	[5]
Solubility	>24.6 µg/mL (at pH 7.4)	[1][6]
Slightly soluble (1.8 g/L at 25 °C) (Calculated)	[7]	
LogP	1.56070	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	2	[5]
Exact Mass	164.094963011 Da	[5][6]

Synthesis and Experimental Protocols

The synthesis of **p-(Dimethylamino)benzaldehyde oxime** is typically achieved through a two-step process.[1][3] The first step involves the synthesis of the precursor, p-(Dimethylamino)benzaldehyde, followed by its conversion to the oxime.[3]

Part A: Synthesis of p-(Dimethylamino)benzaldehyde (Precursor)

A common and well-established method for synthesizing the aldehyde precursor is the Vilsmeier-Haack reaction.^[3]

Materials:

- N,N-dimethylaniline
- Phosphorus oxychloride (POCl_3)
- Dimethylformamide (DMF)
- Ice
- Saturated aqueous sodium acetate solution

Protocol:

- Cool 440 g (6 moles) of dimethylformamide (DMF) in a three-necked round-bottomed flask equipped with a stirrer, dropping funnel, and reflux condenser in an ice bath.^[3]
- Add 253 g (1.65 moles) of phosphorus oxychloride dropwise with stirring.^[3]
- After the initial exothermic reaction subsides, add 200 g (1.65 moles) of N,N-dimethylaniline dropwise.^[3]
- Heat the reaction mixture on a steam bath with stirring for 2 hours.^[3]
- Cool the mixture and pour it over 1.5 kg of crushed ice.^[3]
- Neutralize the mixture by slowly adding a saturated aqueous sodium acetate solution with vigorous stirring.^[3]
- Allow the mixture to stand overnight in a refrigerator.^[3]

- Collect the precipitated p-(Dimethylamino)benzaldehyde by filtration and wash it with water.
[3]

Part B: Synthesis of p-(Dimethylamino)benzaldehyde oxime

The oximation is a condensation reaction between the aldehyde precursor and hydroxylamine hydrochloride in the presence of a base.[1][3] Modern methods may utilize microwave irradiation to accelerate the reaction.[3]

Materials:

- p-(Dimethylamino)benzaldehyde
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Anhydrous sodium carbonate (Na_2CO_3)
- Ethanol
- Ethyl acetate
- Water

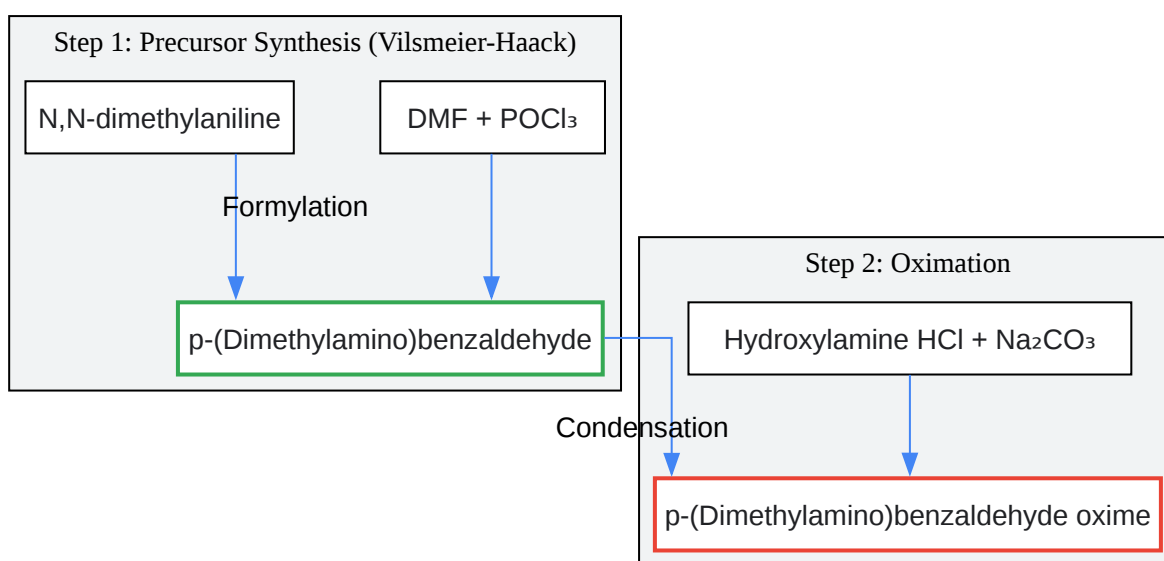
Protocol:

- Dissolve p-(Dimethylamino)benzaldehyde, 1.2-1.3 equivalents of hydroxylamine hydrochloride, and 1.3-1.4 equivalents of anhydrous sodium carbonate in ethanol.[1]
- For an accelerated reaction, heat the mixture using microwave irradiation at 300W for approximately 5 minutes.[3]
- Monitor the reaction progress using techniques like thin-layer chromatography (TLC) or gas chromatography (GC).[3]
- Once the reaction is complete, remove the solvent under reduced pressure.[3]

- Recrystallize the crude product from a suitable solvent, such as an ethanol-water mixture, to yield the purified **p-(Dimethylamino)benzaldehyde oxime** product.[3]

Visualized Workflows and Pathways

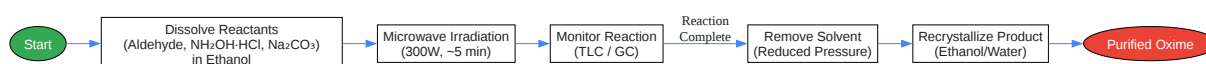
The synthesis of **p-(Dimethylamino)benzaldehyde oxime** follows a clear, logical pathway from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Overall two-step synthesis pathway for **p-(Dimethylamino)benzaldehyde oxime**.

The detailed experimental process involves several distinct stages from reaction setup to final purification.



[Click to download full resolution via product page](#)

Caption: Detailed experimental workflow for the synthesis and purification.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **p-(Dimethylamino)benzaldehyde oxime** is not always readily available, safety precautions can be inferred from its parent compound, p-(Dimethylamino)benzaldehyde, and the general class of oximes.[8] The parent aldehyde is known to be harmful if swallowed and can cause eye irritation.[8][9] Oximes as a class may exhibit toxic effects.[8] Therefore, handling this compound with a high degree of caution is advised.[8]

Table 2: GHS Hazard Information

Hazard Class	Hazard Code	Hazard Statement	Source
Acute Toxicity, Oral	Acute Tox. 3	H301: Toxic if swallowed.	[7]
Skin Irritation	Skin Irrit. 2	H315: Causes skin irritation.	[7]
Eye Irritation	Eye Irrit. 2	H319: Causes serious eye irritation.	[7]
Specific target organ toxicity — single exposure	STOT SE 3	H335: May cause respiratory irritation.	[7]

Handling Recommendations:

- Engineering Controls: Always handle in a well-ventilated area, preferably within a chemical fume hood. Ensure easy access to an eyewash station and safety shower.[8]
- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate chemical-resistant gloves (e.g., nitrile or neoprene), and a laboratory coat.[8] If handling outside of a fume hood, an N95 or higher-rated dust mask is recommended.[8]

- **Waste Disposal:** All waste containing the compound should be treated as hazardous waste and disposed of in clearly labeled, sealed containers according to institutional and local regulations.[8]

Applications and Further Research

p-(Dimethylamino)benzaldehyde is widely used as a reagent in spectrophotometry and colorimetric assays, known as Ehrlich's reagent, for detecting compounds like indoles, primary amines, and urea.[1][2] The formation of the oxime derivative renders the aldehyde group unreactive for these specific condensation reactions.[1] Therefore, **p-(Dimethylamino)benzaldehyde oxime** is primarily a useful research compound and an intermediate in organic synthesis.[1] It has been submitted to the National Cancer Institute (NCI) for testing and evaluation.[1]

Conclusion

This technical guide provides essential information on **p-(Dimethylamino)benzaldehyde oxime** (CAS 2929-84-2). The data on its physicochemical properties, detailed synthesis protocols, and critical safety guidelines are consolidated to support the work of researchers and professionals in the chemical and pharmaceutical sciences. The provided visualizations of the synthetic pathway and experimental workflow offer a clear and concise understanding of the processes involved in its preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-(Dimethylamino)benzaldehyde oxime | 2929-84-2 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. p-(Dimethylamino)benzaldehyde oxime | 2929-84-2 | Benchchem [benchchem.com]
- 5. p-(Dimethylamino)benzaldehyde oxime | lookchem [lookchem.com]

- 6. p-(Dimethylamino)benzaldehyde oxime | C₉H₁₂N₂O | CID 6861449 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS # 2929-84-2, 4-(Dimethylamino)benzaldehyde oxime, 4-(N,N-Dimethylamino)benzaldehyde oxime, 4-Dimethylaminobenzaldoxime, NSC 522103, p-(Dimethylamino)benzaldehyde oxime, p-(Dimethylamino)benzaldoxime - chemBlink [chemblink.com]
- 8. benchchem.com [benchchem.com]
- 9. pickeringlabs.com [pickeringlabs.com]
- To cite this document: BenchChem. [p-(Dimethylamino)benzaldehyde oxime CAS number 2929-84-2 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2838145#p-dimethylamino-benzaldehyde-oxime-cas-number-2929-84-2-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com